

Proper Disposal Procedures for HS80 Products

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: HS80

Cat. No.: B15573088

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Disclaimer: The designation "**HS80**" is used for multiple, chemically distinct products. It is crucial to identify the specific product you are handling by consulting its Safety Data Sheet (SDS) before following any disposal procedures. Improper disposal of chemicals can pose significant risks to human health and the environment.

This guide provides disposal protocols for two common types of chemical products labeled "**HS80**" relevant to laboratory and industrial settings, as well as for an electronic device sharing the same name.

HS80 as a Flammable Liquid (e.g., Mission HS 80)

Products such as Mission HS 80 are classified as highly flammable liquids, primarily due to a high concentration of ethanol.^[1] The proper disposal of this type of **HS80** is critical to prevent fire hazards and environmental contamination.

Key Hazard Information:

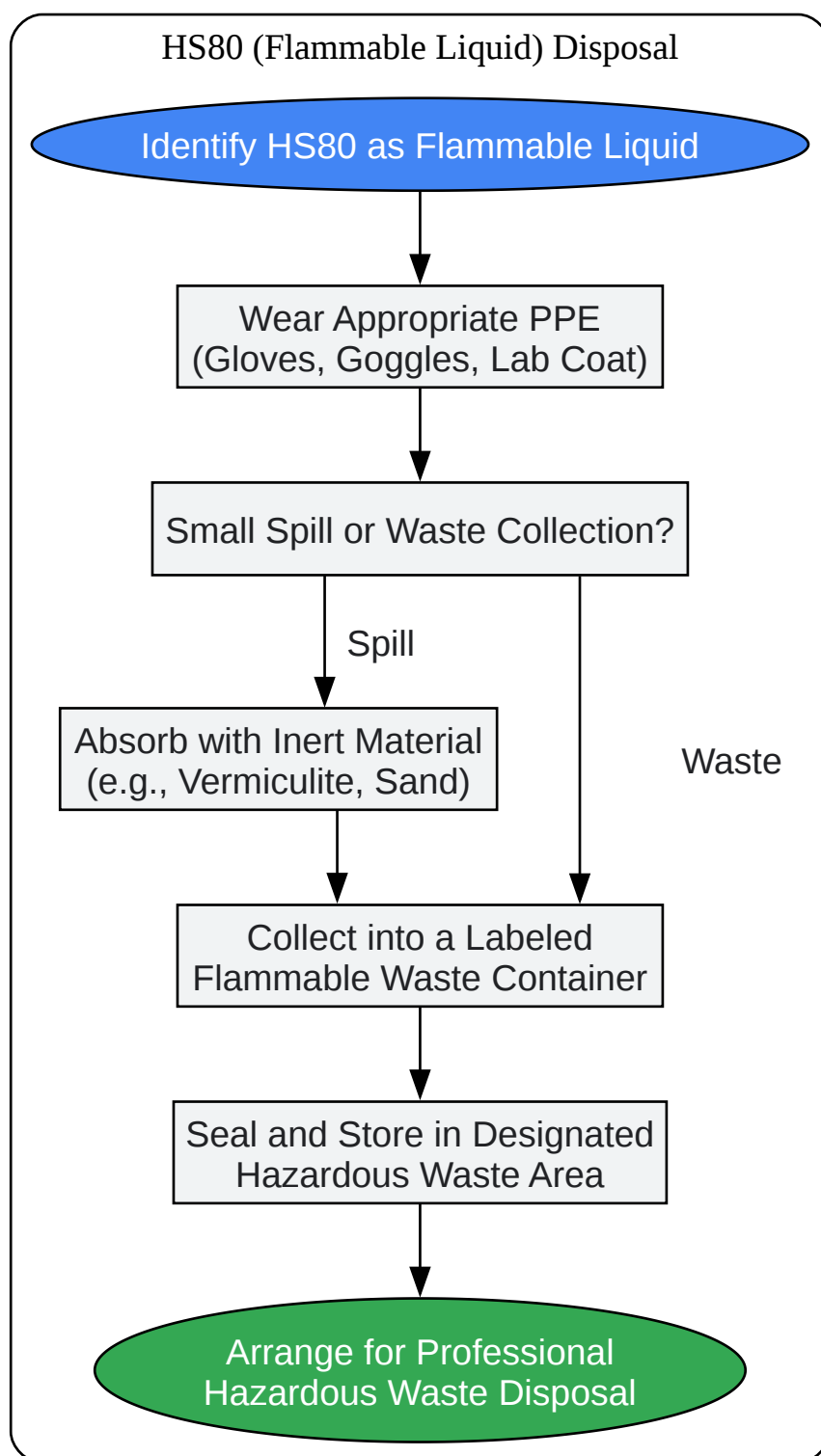
Hazard Classification	Description	Source
Flammable Liquid Category 2	Highly flammable liquid and vapor.	[1] [2]
Eye Irritation Category 2A	Causes serious eye irritation.	[1] [2]
Skin Irritant Category 2	Causes skin irritation.	

Experimental Protocol for Neutralization (Small Spills):

For small spills of flammable **HS80**, immediate containment and neutralization are essential.

- **Ensure Proper Ventilation and Eliminate Ignition Sources:** Work in a well-ventilated area, preferably a fume hood. Ensure there are no open flames, sparks, or hot surfaces nearby.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.
- **Containment:** Absorb the spill with a non-combustible material such as vermiculite, sand, or earth.
- **Collection:** Carefully collect the absorbed material and place it into a designated, labeled container for flammable waste. Use only non-sparking tools for this process.
- **Decontamination:** Clean the spill area with a small amount of soapy water.
- **Waste Disposal:** The collected waste is considered hazardous. It must be disposed of in accordance with federal, state, and local regulations. Do not dispose of it down the drain. The container should be tightly sealed, properly labeled as "Hazardous Waste - Flammable Liquid," and stored in a designated hazardous waste accumulation area. Arrange for pickup by a certified hazardous waste disposal company.

Logical Disposal Workflow:



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Caption: Disposal workflow for **HS80** as a flammable liquid.

HS80 as a Surfactant (e.g., NANSA HS 80/S)

NANSA HS 80/S is a sodium alkylbenzene sulfonate, an anionic surfactant used in detergents and other cleaning products. While it is biodegradable, concentrated forms can be irritating to the skin and eyes.

Key Hazard Information:

Hazard Classification	Description	Source
Skin Irritation	Prolonged exposure may cause skin irritation or damage.	
Eye Irritation	Can cause discomfort and irritation upon contact.	

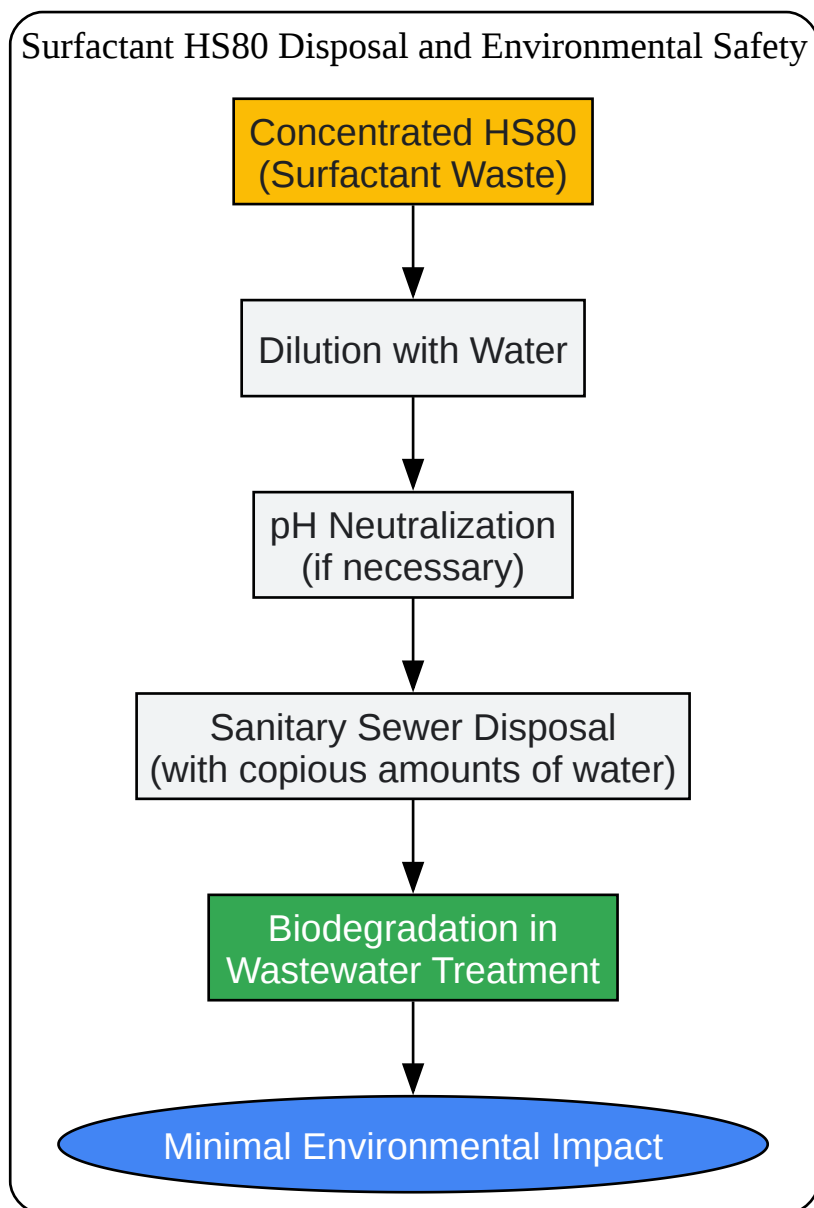
Experimental Protocol for Dilution and Disposal (for non-industrial quantities):

For laboratory-scale quantities of surfactant **HS80** waste, dilution followed by disposal in accordance with local wastewater regulations is a common practice.

- Personal Protective Equipment (PPE): Wear safety glasses and chemical-resistant gloves (PVC gloves are recommended).
- Dilution: Slowly add the **HS80** waste to a large volume of water while stirring. A general guideline is to dilute to a concentration well below 1%.
- pH Neutralization (if applicable): Check the pH of the diluted solution. If it is significantly acidic or basic, neutralize it to a pH between 6 and 8 using a suitable neutralizing agent (e.g., sodium bicarbonate for acidic solutions, dilute acetic acid for basic solutions).
- Disposal: The neutralized, dilute solution can typically be disposed of down the sanitary sewer, followed by flushing with plenty of water. However, always confirm compliance with your institution's and local wastewater authority's regulations. For larger quantities, consult your environmental health and safety office.

- Container Rinsing: Triple rinse the empty container with water and dispose of it as non-hazardous waste, or as directed by your institution.

Signaling Pathway for Environmental Impact Mitigation:



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Caption: Mitigation of environmental impact for surfactant **HS80** disposal.

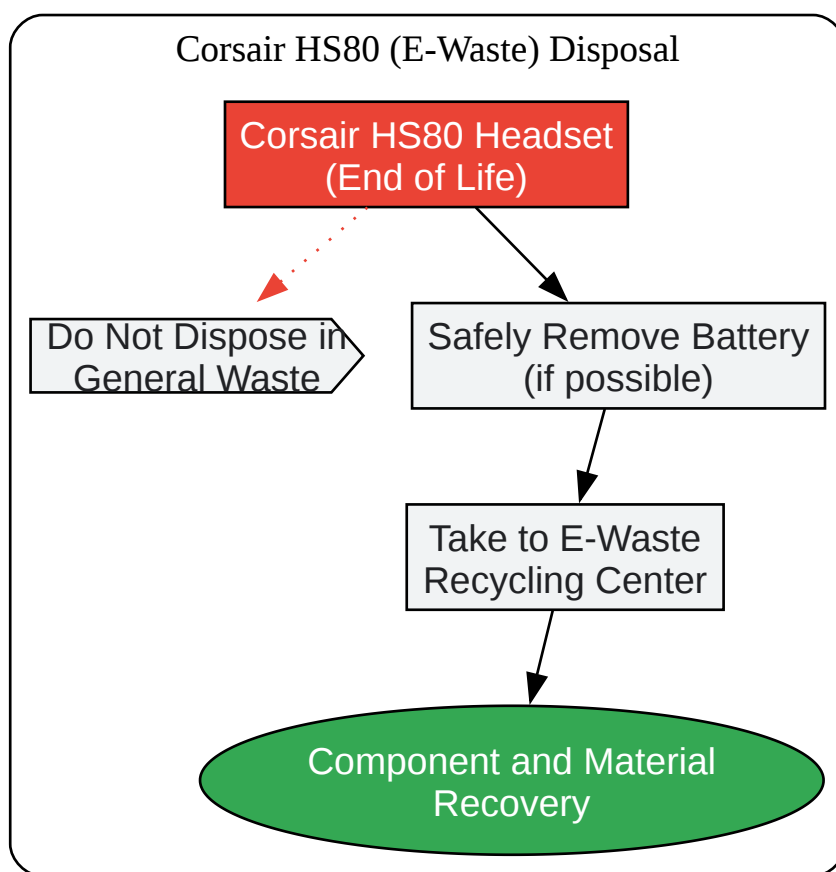
HS80 as an Electronic Device (e.g., Corsair HS80 MAX WIRELESS Headset)

The Corsair **HS80** is a wireless gaming headset containing a rechargeable battery and electronic components. Disposal of this device must be handled in accordance with local regulations for electronic waste (e-waste).

Disposal Procedure:

- **Do Not Dispose of in Regular Trash:** Electronic devices should not be disposed of in municipal solid waste due to the presence of heavy metals and other hazardous materials in the electronic components and battery.
- **Battery Removal (if possible and safe):** If the product is disabled for disposal, the rechargeable battery should be safely removed following the manufacturer's instructions.
- **Recycling:** Take the headset and its components to a designated e-waste recycling facility. Many municipalities and electronics retailers offer e-waste collection programs. CORSAIR MEMORY, Inc. encourages the recycling of used electronic hardware and rechargeable batteries in accordance with local laws and regulations.

Logical Relationship for E-Waste Disposal:



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Caption: Decision process for Corsair **HS80** e-waste disposal.

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References

- 1. www1.mscdirect.com [www1.mscdirect.com]
- 2. deconsolutions.com [deconsolutions.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for HS80 Products]. BenchChem, [2026]. [Online PDF]. Available at:

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